

Carbazole-9-ethanol: A Comprehensive Technical Guide to its Photophysical and Electrochemical Properties

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Compound of Interest

Compound Name: Carbazole-9-ethanol

Cat. No.: B075786

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Introduction

Carbazole-9-ethanol, a heterocyclic aromatic alcohol, is a versatile building block in organic synthesis, finding significant applications in materials science and medicinal chemistry.^[1] Its rigid carbazole core, endowed with a large π -conjugated system, imparts unique photophysical and electrochemical characteristics that are harnessed in the development of organic light-emitting diodes (OLEDs), sensors, and as a precursor for various functional polymers.^[1] This technical guide provides an in-depth overview of the core photophysical and electrochemical properties of **Carbazole-9-ethanol**, complete with experimental protocols and data presented for easy reference.

Synthesis of Carbazole-9-ethanol

A common synthetic route to **Carbazole-9-ethanol** involves the N-alkylation of carbazole. The following diagram illustrates a typical synthetic workflow.



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